

Leelamine Hydrochloride: A Technical Guide to Stability and Long-Term Storage

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Compound of Interest

Compound Name: *Leelamine hydrochloride*

Cat. No.: *B13390764*

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For researchers, scientists, and drug development professionals utilizing **Leelamine hydrochloride**, a comprehensive understanding of its stability and optimal storage conditions is paramount for ensuring experimental reproducibility and the integrity of results. This technical support center provides detailed guidance, troubleshooting advice, and frequently asked questions to address common challenges encountered during the handling and storage of this promising tricyclic diterpene molecule.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **Leelamine hydrochloride** powder?

A1: For maximal long-term stability, **Leelamine hydrochloride** powder should be stored at -20°C in a tightly sealed container, protected from moisture.^{[1][2]} Some suppliers indicate that the powder is stable for at least three years when stored at -20°C and for two years at 4°C.^[2] As a crystalline solid, it has been reported to be stable for at least four years when stored at -20°C.^[2]

Q2: How should I store **Leelamine hydrochloride** stock solutions?

A2: Stock solutions of **Leelamine hydrochloride** should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles.^[1] For long-term storage, it is recommended to store these aliquots at -80°C, where they can remain stable for up to six months.^{[1][2]} For shorter-

term storage, -20°C is suitable for up to one month.[1][2] It is advisable to prepare fresh working solutions for in vivo experiments on the day of use.[2]

Q3: Is **Leelamine hydrochloride** sensitive to light?

A3: While specific photostability studies are not extensively documented in publicly available literature, it is a standard precautionary measure to protect chemical compounds from light.[2] Therefore, it is recommended to store **Leelamine hydrochloride** in light-resistant containers.
[2]

Q4: What substances are incompatible with **Leelamine hydrochloride**?

A4: **Leelamine hydrochloride** should not be stored with or exposed to strong acids, strong alkalis, or strong oxidizing and reducing agents to prevent chemical degradation.[2]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitation in stock solution upon thawing	The solubility limit may have been exceeded, or the solvent may not be optimal for long-term storage at low temperatures.	Gently warm the solution and sonicate to aid in redissolving the precipitate. ^[2] For future preparations, consider using a lower concentration. Ensure that the storage temperature has been consistently maintained.
Discoloration of the powder	This could indicate potential degradation or contamination of the compound.	Do not use the discolored powder. It should be discarded according to approved institutional waste disposal procedures, and a fresh supply should be obtained.
Inconsistent experimental results between batches	There may be variations in the purity of different manufacturing batches.	Always request a certificate of analysis from your supplier for each batch to verify and compare purity levels.
Appearance of unknown peaks in HPLC analysis	This suggests the formation of degradation products.	A common degradation pathway for diterpene amines involves oxidation, potentially leading to a mono-hydroxylated form. ^[2] Use mass spectrometry to identify the mass of the unknown peaks and confirm their identity. Ensure proper storage and handling to minimize degradation.
Unexpected loss of compound activity in assays	This is likely due to the degradation of Leelamine hydrochloride from improper storage or handling.	Verify that the compound has been stored under the recommended conditions (see FAQs). If degradation is suspected, it is best to use a

fresh stock of the compound.
Consider performing a purity analysis, such as HPLC, on your existing stock.

Quantitative Data Summary

The following table summarizes the key stability and storage parameters for **Leelamine hydrochloride** in both solid and solution forms.

Form	Storage Temperature	Duration of Stability	Key Considerations
Powder (Solid)	-20°C	≥ 4 years[2]	Store in a tightly sealed, light-resistant container, away from moisture.[1]
4°C	2 years[2]	For shorter-term storage.	
Stock Solution	-80°C	Up to 6 months[1][2]	Aliquot into single-use vials to avoid freeze-thaw cycles.[1]
-20°C	Up to 1 month[1][2]	Suitable for short-term storage of aliquots.	

The solubility of **Leelamine hydrochloride** in common laboratory solvents is summarized below.

Solvent	Maximum Solubility
DMSO	25 mg/mL (approx. 77.66 mM)[1]
Ethanol	20 mg/mL[1]
Water	up to 9 mg/mL[1]

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **Leelamine hydrochloride**.

Materials:

- **Leelamine hydrochloride** powder
- High-purity Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator

Procedure:

- **Equilibration:** Before opening, allow the vial of **Leelamine hydrochloride** powder to warm to room temperature to prevent moisture condensation.^[1]
- **Weighing:** Carefully weigh out the required amount of **Leelamine hydrochloride** powder in a sterile vial. For a 10 mM solution, you will need 3.22 mg per 1 mL of DMSO (Molecular Weight: 321.93 g/mol).
- **Solvent Addition:** Add the appropriate volume of high-purity DMSO to the vial containing the powder.^[1]
- **Dissolution:** Tightly cap the vial and vortex thoroughly. To ensure complete dissolution, gentle warming (up to 60°C) and sonication may be necessary until the solution is clear.^[1]
- **Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile tubes.^[1]

- Storage: Store the aliquots protected from light. For short-term storage (up to one month), use -20°C.[1] For long-term storage (up to six months), -80°C is recommended.[1]

General Protocol for Stability Testing

This protocol outlines a general procedure for conducting stability testing of **Leelamine hydrochloride**.

1. Long-Term Stability Testing:

- Storage Conditions: 25°C ± 2°C / 60% RH ± 5% RH or 30°C ± 2°C / 65% RH ± 5% RH.
- Testing Frequency: Every 3 months for the first year, every 6 months for the second year, and annually thereafter.[2]
- Duration: A minimum of 12 months.

2. Accelerated Stability Testing:

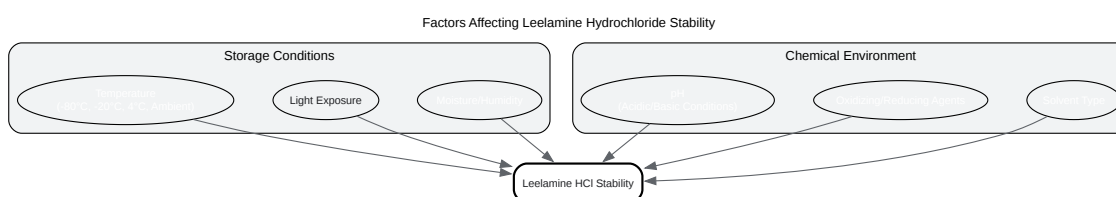
- Storage Conditions: 40°C ± 2°C / 75% RH ± 5% RH.[2]
- Testing Frequency: A minimum of three time points, including initial (0 months), midpoint (e.g., 3 months), and final (6 months).[2]
- Duration: 6 months.

3. Stress Testing (Forced Degradation):

- Objective: To identify potential degradation products and establish the intrinsic stability of the molecule.[2]
- Conditions:[2]
 - Acid Hydrolysis: 0.1 M HCl at room temperature.
 - Base Hydrolysis: 0.1 M NaOH at room temperature.
 - Oxidation: 3% H₂O₂ at room temperature.

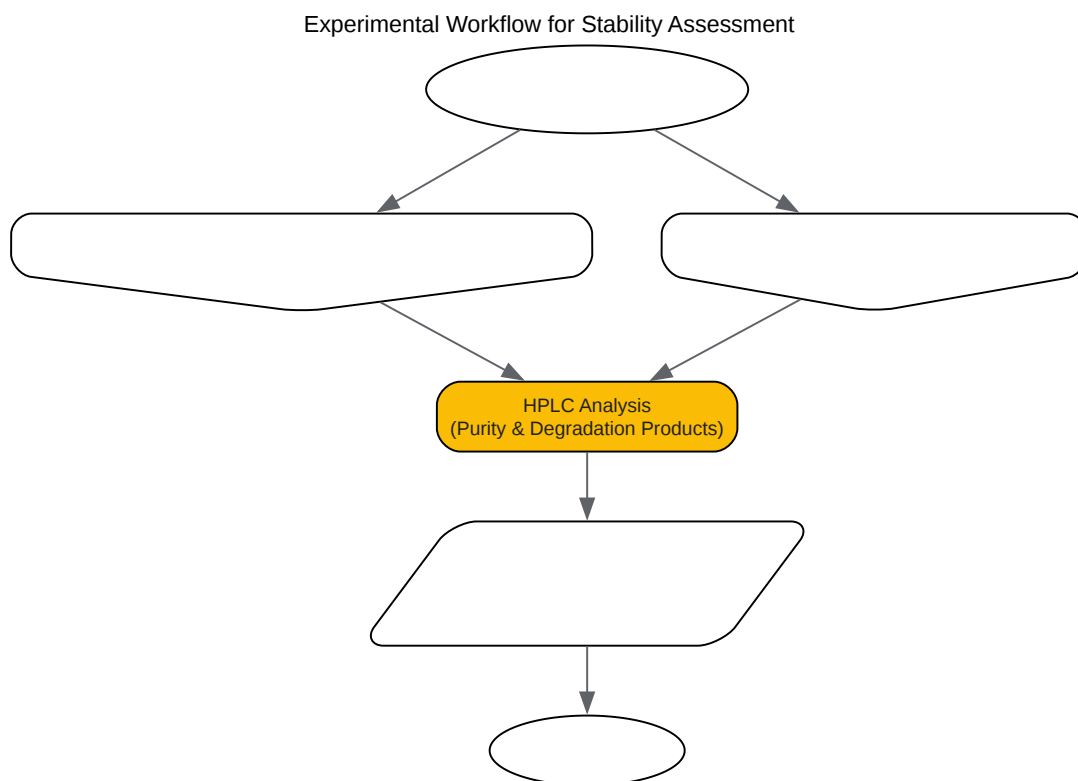
- Thermal Degradation: Elevated temperature (e.g., 60°C).
- Photostability: Exposure to light with an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter.
- Analysis: Analyze the stressed samples using a stability-indicating method, such as HPLC, to separate the parent drug from its degradation products.[2]

Visualizations



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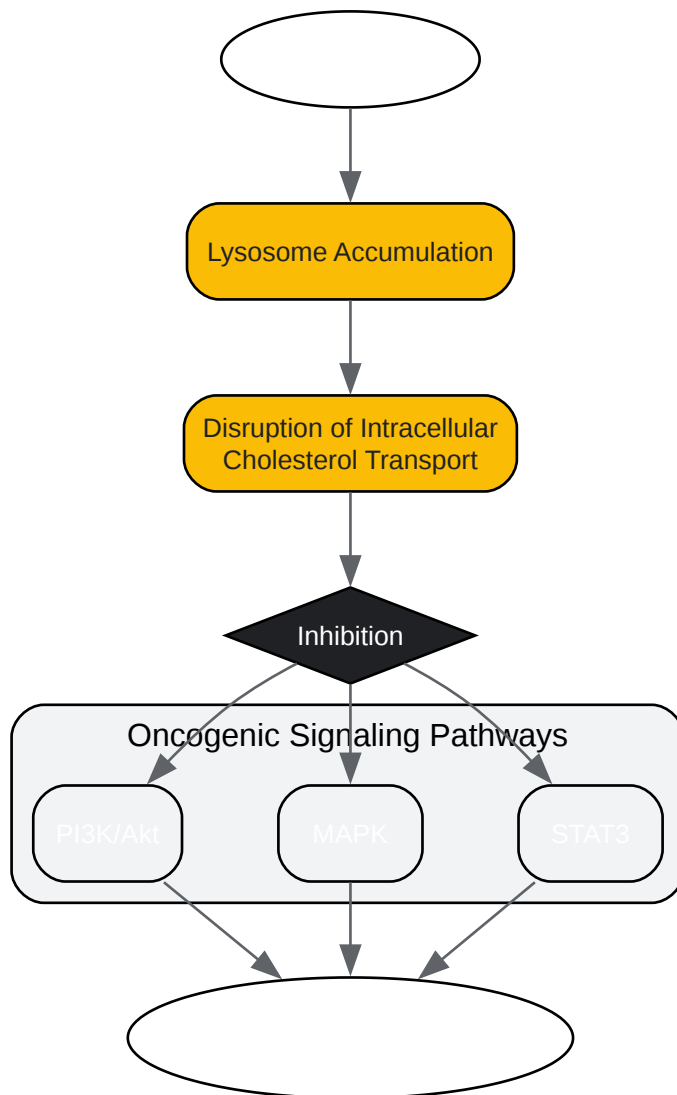
Caption: Factors influencing the stability of **Leelamine hydrochloride**.



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Caption: Workflow for assessing the stability of **Leelamine hydrochloride**.

Leelamine Hydrochloride Mechanism of Action



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Caption: Signaling pathway of **Leelamine hydrochloride**.

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